

Application Notes and Protocols for the Synthesis of Sodium p-toluate

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Compound of Interest

Compound Name: Sodium p-toluate

Cat. No.: B14119524

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Abstract

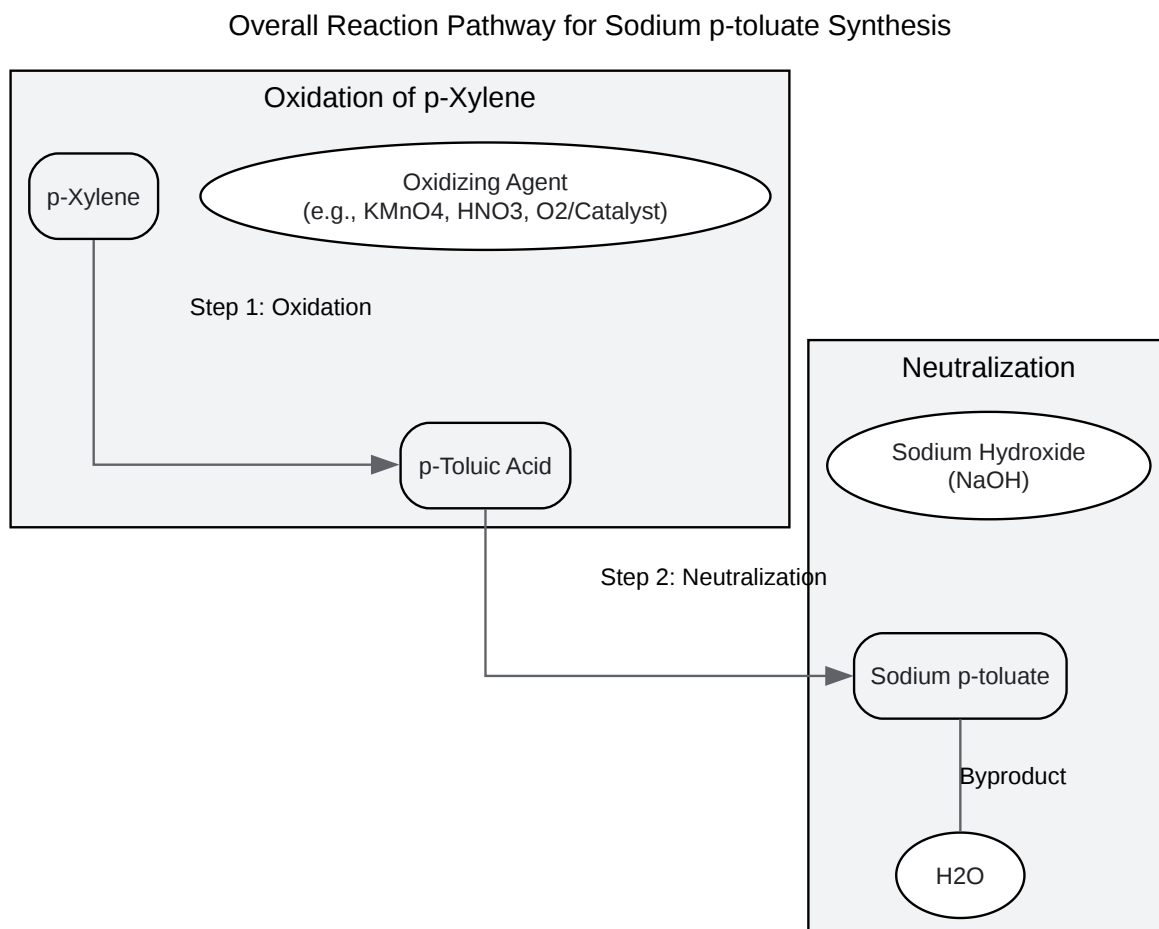
This document provides a comprehensive experimental protocol for the synthesis of **sodium p-toluate**, also known as sodium 4-methylbenzoate. The synthesis is presented as a two-step process: the initial oxidation of p-xylene to p-toluic acid, followed by the neutralization of the resulting carboxylic acid with sodium hydroxide to yield the final sodium salt. Detailed methodologies for both steps are provided, along with safety precautions and characterization data for the reactants and the intermediate product. While experimental characterization data for the final product, **sodium p-toluate**, is not extensively available, expected analytical characteristics are discussed based on the compound's structure and comparison with similar molecules.

Introduction

Sodium p-toluate is the sodium salt of p-toluic acid (4-methylbenzoic acid). As a salt of a carboxylic acid, it finds applications in various fields, including as a precursor in chemical synthesis, a hydrotrope, and potentially in formulations for drug delivery. The synthesis of **sodium p-toluate** is a straightforward process involving the preparation of p-toluic acid, a key intermediate, followed by a simple acid-base neutralization. This protocol details a reliable method for its preparation in a laboratory setting.

Reaction Pathway

The overall synthesis of **sodium p-toluate** from p-xylene proceeds in two main steps as illustrated below.



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Caption: Synthesis of **Sodium p-toluate** from p-xylene.

Experimental Protocols

Step 1: Synthesis of p-Toluic Acid via Oxidation of p-Xylene

This protocol describes the oxidation of p-xylene to p-toluic acid using dilute nitric acid. This method is a classic laboratory preparation.

3.1.1. Materials and Reagents

- p-Cymene (can be used as a source of p-xylene) or p-xylene
- Concentrated nitric acid (HNO_3)
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Zinc dust
- Toluene
- Deionized water

3.1.2. Equipment

- Round-bottom flask (5 L)
- Reflux condenser
- Mechanical stirrer
- Heating mantle
- Büchner funnel and filter flask
- Beakers and Erlenmeyer flasks
- Soxhlet extractor (optional, for purification)

3.1.3. Procedure

- In a 5 L round-bottom flask, prepare a dilute nitric acid solution by mixing 2.7 L of water and 750 mL of concentrated nitric acid.
- Fit the flask with a mechanical stirrer and a reflux condenser.

- Add 105 g (0.78 mole) of p-cymene to the flask.
- Heat the mixture to a gentle boil while stirring continuously for 8 hours.
- After 8 hours, turn off the heat and allow the mixture to cool to room temperature. Crystals of crude p-toluic acid will precipitate.
- Collect the crude product by vacuum filtration using a Büchner funnel.
- Wash the crystals with 200 mL of cold water in several portions.
- Dissolve the crude product in 850 mL of 1 N sodium hydroxide solution.
- Transfer the alkaline solution to a 2 L flask, add 20 g of zinc dust (to reduce nitrated byproducts), and distill the mixture until the distillate runs clear.
- Filter the hot solution to remove the zinc dust.
- In a well-ventilated fume hood, pour the yellowish filtrate in a thin stream into 500 mL of boiling 5 N hydrochloric acid with vigorous stirring. p-Toluic acid will precipitate.
- Cool the mixture to room temperature, and then in an ice bath to maximize precipitation.
- Collect the purified p-toluic acid by vacuum filtration, wash with cold water until the washings are free of chloride ions (test with AgNO_3 solution).
- Dry the product in a desiccator or a vacuum oven at a moderate temperature.

3.1.4. Purification (Optional)

For higher purity, the p-toluic acid can be recrystallized from toluene or a mixture of ethanol and water.

Step 2: Synthesis of Sodium p-toluate

This protocol describes the neutralization of p-toluic acid with sodium hydroxide to form **sodium p-toluate**.

3.2.1. Materials and Reagents

- p-Toluic acid (synthesized in Step 1)
- Sodium hydroxide (NaOH)
- Ethanol
- Deionized water

3.2.2. Equipment

- Erlenmeyer flask or beaker
- Magnetic stirrer and stir bar
- pH meter or pH paper
- Rotary evaporator

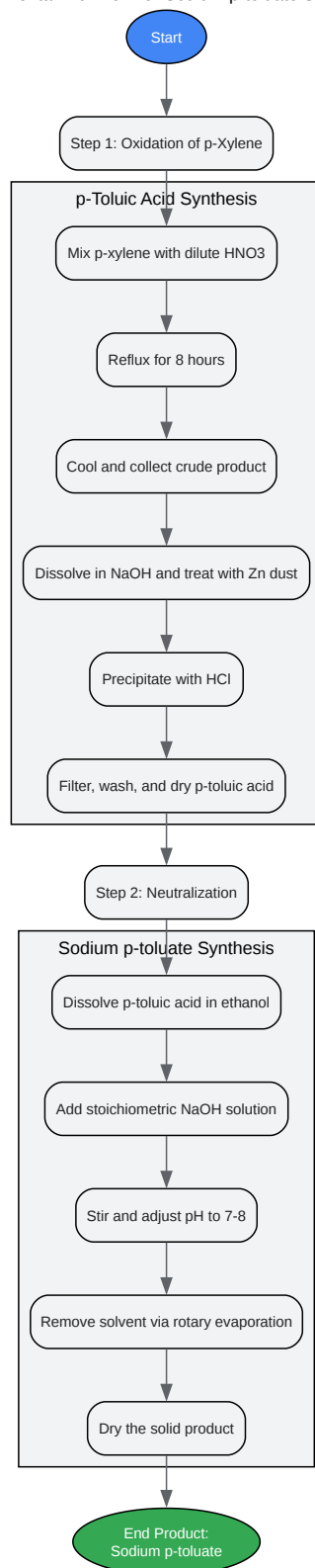
3.2.3. Procedure

- Weigh the purified p-toluic acid and calculate the molar amount.
- In an Erlenmeyer flask, dissolve the p-toluic acid in a minimal amount of ethanol.
- In a separate beaker, prepare a stoichiometric equivalent aqueous solution of sodium hydroxide. For example, for every 1 mole of p-toluic acid, use 1 mole of NaOH.
- Slowly add the sodium hydroxide solution to the stirring solution of p-toluic acid. The reaction is exothermic.
- After the addition is complete, continue stirring for 30 minutes at room temperature.
- Check the pH of the solution. It should be neutral to slightly basic (pH 7-8). If the solution is still acidic, add a small amount of NaOH solution dropwise until the desired pH is reached.
- Remove the solvent (ethanol and water) using a rotary evaporator under reduced pressure to obtain the solid **sodium p-toluate**.
- Dry the resulting white solid in a vacuum oven to remove any residual water.

Experimental Workflow

The following diagram outlines the logical flow of the experimental procedure.

Experimental Workflow for Sodium p-toluate Synthesis



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Caption: Workflow for the synthesis of **Sodium p-toluate**.

Data Presentation

The following tables summarize the quantitative data for the key compounds involved in the synthesis.

Table 1: Physical and Chemical Properties of Reactants and Intermediates

Compound	Formula	Molar Mass (g/mol)	Melting Point (°C)	Boiling Point (°C)	pKa
p-Xylene	C ₈ H ₁₀	106.17	13.2	138.4	-
Nitric Acid	HNO ₃	63.01	-42	83	-1.4
p-Toluic Acid	C ₈ H ₈ O ₂	136.15	177-180	274-275	4.36
Sodium Hydroxide	NaOH	40.00	318	1388	-

Table 2: Characterization Data for p-Toluic Acid and **Sodium p-toluate**

Compound	Appearance	Expected Yield (%)	IR Spectroscopy (cm ⁻¹)	¹ H NMR Spectroscopy (δ, ppm)
p-Toluic Acid	White crystalline solid	55-60 (from p-cymene)	~3000 (broad, O-H), ~1685 (C=O), ~1610, 1575 (C=C)	~12.8 (s, 1H, COOH), ~7.8 (d, 2H, Ar-H), ~7.3 (d, 2H, Ar-H), ~2.4 (s, 3H, CH ₃)
Sodium p-toluate	White solid	>95 (from p-toluic acid)	No broad O-H, ~1550-1610 (asymmetric COO ⁻), ~1400 (symmetric COO ⁻)	~7.7 (d, 2H, Ar-H), ~7.1 (d, 2H, Ar-H), ~2.3 (s, 3H, CH ₃)

Note on **Sodium p-toluate** characterization: Specific, experimentally verified melting point and spectroscopic data for **sodium p-toluate** are not readily available in the searched literature. The provided IR and NMR data are expected values based on the structure and comparison to sodium benzoate. Sodium salts of carboxylic acids typically have very high melting points and often decompose before melting.

Safety Precautions

- p-Xylene: Flammable liquid and vapor. Harmful if swallowed, in contact with skin, or if inhaled. Handle in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Nitric Acid (Concentrated): Corrosive and a strong oxidizing agent. Causes severe skin burns and eye damage. Use with extreme caution in a fume hood and wear appropriate PPE.
- Sodium Hydroxide: Corrosive. Causes severe skin burns and eye damage. Avoid creating dust.
- Hydrochloric Acid (Concentrated): Corrosive. Causes severe skin burns and eye damage. May cause respiratory irritation. Handle in a fume hood.

- The oxidation reaction with nitric acid produces toxic nitrogen oxides (NO_x). Ensure the reaction is performed in a well-ventilated fume hood.
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